

# An In-depth Technical Guide to Mordant Orange 6

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## Compound of Interest

Compound Name: Mordant Orange 6

Cat. No.: B1607250

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This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and applications of the synthetic azo dye, **Mordant Orange 6** (C.I. 26520). The information is intended for researchers, scientists, and professionals in drug development and related fields.

## Chemical and Physical Properties

**Mordant Orange 6** is a double azo dye characterized by its vibrant orange hue.<sup>[1]</sup> It is primarily used in the textile industry for dyeing various natural and synthetic fibers.<sup>[1]</sup>

## Identifiers and General Properties

Property	Value	Reference
CI Name	Mordant Orange 6	<sup>[1]</sup>
CI Number	26520	<sup>[1]</sup>
CAS Number	3564-27-0, 25747-21-1	<sup>[1]</sup>
Molecular Formula	C <sub>19</sub> H <sub>12</sub> N <sub>4</sub> Na <sub>2</sub> O <sub>6</sub> S	<sup>[1]</sup>
Molecular Weight	470.37 g/mol	<sup>[1]</sup>
Appearance	Red-orange powder	<sup>[1]</sup>

## Physicochemical Properties

Property	Value	Reference
Solubility in Water	80 g/L at 80 °C	[1]
Solubility in Organic Solvents	Slightly soluble in ethanol and acetone.	[1]
Melting Point	>300°C	
$\lambda_{\text{max}}$	381 nm	
Behavior in Concentrated Acids	In concentrated sulfuric acid, it appears as a red-light purple, which turns to a yellow-light orange upon dilution. In concentrated hydrochloric acid, it is purple and decolorizes upon standing.	[1]

## Synthesis of Mordant Orange 6

The synthesis of **Mordant Orange 6** is a two-step process involving diazotization followed by an azo coupling reaction.[1]

### Overall Reaction

The manufacturing process involves the diazotization of 4-((4-aminophenyl)diazenyl)benzenesulfonic acid, which is then coupled with 2-hydroxybenzoic acid (salicylic acid).[1]

### Experimental Protocol

The following is a representative experimental protocol based on general procedures for diazotization and azo coupling reactions, as a specific detailed protocol for **Mordant Orange 6** is not readily available in the public domain.

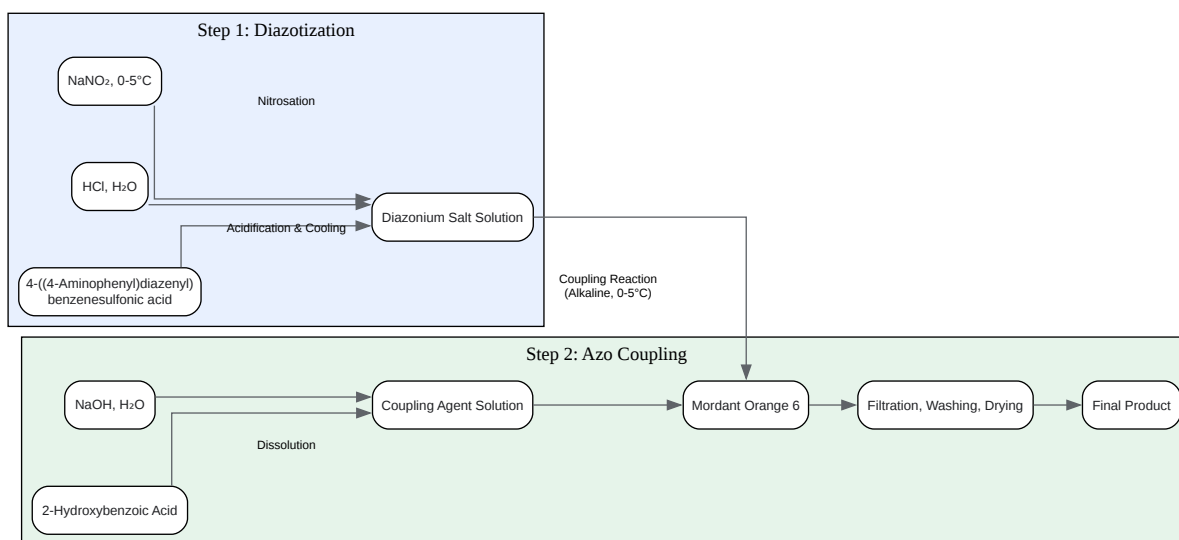
Step 1: Diazotization of 4-((4-Aminophenyl)diazenyl)benzenesulfonic acid

- A suspension of 4-((4-aminophenyl)diazenyl)benzenesulfonic acid in water is prepared in a reaction vessel.
- The suspension is acidified with hydrochloric acid.
- The mixture is cooled to 0-5 °C in an ice bath with constant stirring.
- A solution of sodium nitrite in water is added dropwise to the cooled suspension. The temperature is carefully maintained below 5 °C to ensure the stability of the resulting diazonium salt.
- The reaction is stirred for a period to ensure complete diazotization. The completion of the reaction can be monitored by testing for the absence of the starting amine.

#### Step 2: Azo Coupling with 2-Hydroxybenzoic Acid

- A solution of 2-hydroxybenzoic acid (salicylic acid) is prepared in an aqueous alkaline solution (e.g., sodium hydroxide or sodium carbonate).
- This solution is also cooled to 0-5 °C.
- The cold diazonium salt solution from Step 1 is slowly added to the cold solution of the coupling agent (2-hydroxybenzoic acid) with vigorous stirring.
- The pH of the reaction mixture is maintained in the alkaline range to facilitate the coupling reaction.
- The coupling reaction results in the formation of **Mordant Orange 6**, which may precipitate out of the solution.
- The reaction mixture is stirred for several hours to ensure the completion of the coupling.
- The precipitated dye is then isolated by filtration, washed with water, and dried.

## Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **Mordant Orange 6**.

## Applications

**Mordant Orange 6** is primarily used as a dye for various materials.<sup>[1]</sup> Its application often involves the use of a mordant, which is a substance that fixes the dye to the material, improving its fastness properties.

- **Textile Dyeing:** It is extensively used for dyeing wool fabrics, including loose wool, tops, and blankets.<sup>[1]</sup>

- Other Fiber Dyeing: It can also be used for dyeing silk and nylon.[1]
- Leather and Fur Dyeing: **Mordant Orange 6** finds application in the coloring of leather and fur.[1]

## Fastness Properties on Wool

The fastness properties of a dye refer to its resistance to fading or running under various conditions.

Fastness Test	Rating
Light Fastness	Good
Washing Fastness	Moderate
Perspiration Fastness	Good
Rubbing Fastness	Moderate

## Safety and Toxicology

Specific toxicological data for **Mordant Orange 6** is limited in publicly available literature. However, as with all chemical compounds, it should be handled with appropriate safety precautions. Azo dyes, as a class, have been studied for their potential toxicological effects. Some azo dyes can be metabolized to aromatic amines, some of which are known or suspected carcinogens. Therefore, appropriate personal protective equipment, such as gloves, safety glasses, and a lab coat, should be worn when handling **Mordant Orange 6** powder. Work should be conducted in a well-ventilated area to avoid inhalation of dust.

## Spectral Data

Detailed FT-IR and NMR spectral data for **Mordant Orange 6** are not readily available in the public domain. The maximum absorption wavelength ( $\lambda_{\text{max}}$ ) has been reported as 381 nm.

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
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